

Spectroscopic Properties of 2-Benzothiazol-2-yl-quinoline: A Technical Guide

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Compound of Interest

Compound Name: 2-Benzothiazol-2-yl-quinoline

CAS No.: 24613-99-8

Cat. No.: B3050257

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Executive Summary

2-(Benzothiazol-2-yl)quinoline (CAS: 24613-99-8) is a heteroaromatic conjugate comprising a quinoline ring linked at the C2 position to the C2 position of a benzothiazole ring. It serves as a rigid, planar

-bidentate ligand with extended

-conjugation, resulting in distinct spectroscopic signatures characterized by strong UV absorption, characteristic aromatic NMR coupling patterns, and specific mass spectrometric fragmentation.

Property	Value
Molecular Formula	
Molecular Weight	262.33 g/mol
Appearance	Yellow to pale-orange crystalline solid
Solubility	Soluble in , DMSO, DMF; sparingly soluble in alcohols.

Synthesis & Sample Preparation

To ensure spectroscopic data integrity, the compound is typically synthesized via the condensation of 2-aminothiophenol with quinoline-2-carboxaldehyde (quinaldic aldehyde).

Experimental Protocol: Condensation Synthesis

- **Reagents:** Suspend 2-aminothiophenol (1.0 eq) and quinoline-2-carboxaldehyde (1.0 eq) in ethanol or acetic acid.
- **Reaction:** Reflux for 2–4 hours. The reaction proceeds via Schiff base formation followed by oxidative cyclization (if starting from non-oxidized precursors) or direct condensation.
- **Purification:** Cool to room temperature. The product precipitates as a yellow solid. Filter and recrystallize from ethanol/DMF to remove unreacted aldehyde or disulfide byproducts.

Workflow Diagram



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Figure 1: Synthetic workflow for the preparation of high-purity BTQ for spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum of BTQ is characterized by two distinct heteroaromatic spin systems. The absence of aliphatic protons is a key purity indicator.

¹H NMR Assignment (400 MHz,)

The spectrum displays 10 aromatic protons in the region of 7.4 – 8.6 ppm. The deshielding effect of the C=N nitrogen atoms and the ring current anisotropy causes downfield shifts for protons adjacent to the heteroatoms.

Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
Quin-H4	8.30 – 8.35	Doublet (d)	8.5	Deshielded by Quinoline N; to bridge.
Quin-H3	8.55 – 8.60	Doublet (d)	8.5	Ortho to bridge; often overlaps with Benzothiazole H4'.
Quin-H8	8.15 – 8.20	Doublet (d)	8.0	Peri-position to Quinoline N.
Btz-H4'	8.10 – 8.15	Doublet (d)	8.0	Peri-position to Benzothiazole N.
Btz-H7'	7.95 – 8.00	Doublet (d)	8.0	Peri-position to Benzothiazole S.
Quin-H5,6,7	7.50 – 7.80	Multiplets (m)	-	Overlapping aromatic region.
Btz-H5',6'	7.40 – 7.55	Multiplets (m)	-	Typical benz-fused aromatic shifts.

Note: Chemical shifts may vary by

ppm depending on concentration and solvent (e.g., DMSO-

causes slight downfield shifts due to viscosity and polarity).

C NMR Profile

- Key Quaternary Carbons: The C2 carbons of both rings (linked) appear most downfield, typically 160–165 ppm (C=N character).
- Aromatic CH: Clusters in the 120–135 ppm range.

Mass Spectrometry (MS)

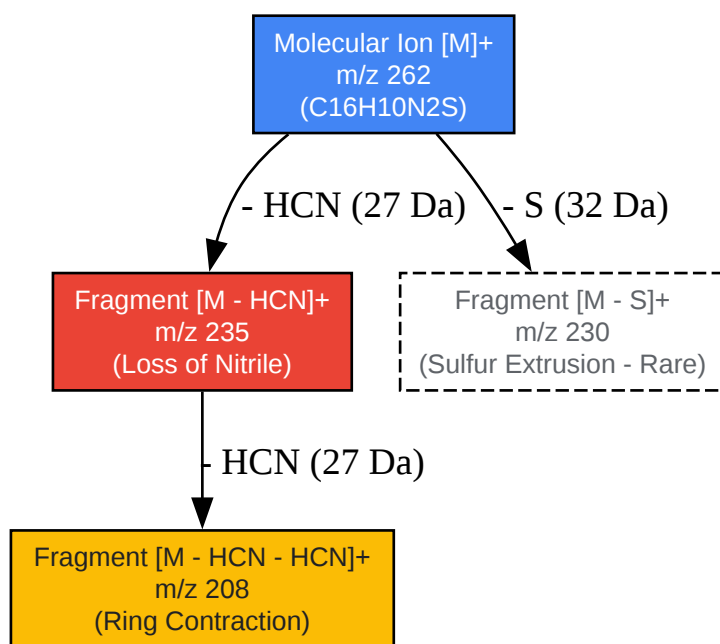
Mass spectrometry confirms the molecular weight and reveals the stability of the heteroaromatic linkage.

Ionization & Fragmentation

- Ionization Mode: Electrospray Ionization (ESI+) or Electron Impact (EI).
- Molecular Ion (m/z 262.1 (Base peak in ESI)).
- Isotopic Pattern: A distinctive peak (~4.5% relative abundance) is observed due to the S isotope.

Fragmentation Pathway (EI)

Under high-energy impact (EI), the molecule is highly stable but follows a characteristic degradation path involving the loss of small nitrile fragments.



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Figure 2: Proposed fragmentation pathway for BTQ under Electron Impact ionization.

Infrared (IR) Spectroscopy

The IR spectrum is dominated by skeletal vibrations of the aromatic systems. The absence of specific bands is as important as the presence of others (e.g., no C=O or N-H stretches).

Frequency ()	Assignment	Notes
3030 – 3060	Stretch	Weak, sharp bands characteristic of aromatics.
1590 – 1610	Stretch	Strong intensity; diagnostic for benzothiazole/quinoline rings.
1450 – 1500	Ring Stretch	Multiple bands due to extended conjugation.
740 – 760	C-H Out-of-Plane Bending	Strong; indicates ortho-disubstituted benzene rings (4 adjacent H).
680 – 700	C-S-C Stretch	Weak/Medium; characteristic of the thiazole ring.

References

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